

# Tetrabutylammonium hydrofluoride CAS number and molecular weight

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## Compound of Interest

Compound Name: Tetrabutylammonium hydrofluoride

Cat. No.: B8304984

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## Tetrabutylammonium Fluoride: Physicochemical Properties

**Tetrabutylammonium hydrofluoride** is a term that can refer to several related chemical compounds. The most common interpretation is tetrabutylammonium fluoride, which is available in anhydrous and hydrated forms. It is also important to distinguish it from tetrabutylammonium bifluoride. Below is a summary of the Chemical Abstracts Service (CAS) numbers and molecular weights for these related compounds, critical data for researchers and drug development professionals in ensuring the accuracy of their work.

Compound Name	CAS Number	Molecular Weight ( g/mol )
Tetrabutylammonium fluoride (anhydrous)	429-41-4 <sup>[1][2][3]</sup>	261.46 <sup>[1][2]</sup>
Tetrabutylammonium fluoride hydrate	22206-57-1 <sup>[4]</sup>	261.46 (anhydrous basis)
Tetrabutylammonium fluoride trihydrate	87749-50-6 <sup>[5][6]</sup>	315.51 <sup>[5]</sup>
Tetrabutylammonium bifluoride	23868-34-0 <sup>[7]</sup>	281.47 <sup>[7]</sup>

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## References

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